

# Solubility and thermal properties of 1,4-Bis(2-hydroxy-2-propyl)benzene

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## Compound of Interest

Compound Name: 1,4-Bis(2-hydroxy-2-propyl)benzene

Cat. No.: B181659

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An In-depth Technical Guide on the Solubility and Thermal Properties of **1,4-Bis(2-hydroxy-2-propyl)benzene**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility and thermal properties of **1,4-Bis(2-hydroxy-2-propyl)benzene** (CAS No. 2948-46-1), also known as  $\alpha,\alpha,\alpha',\alpha'$ -Tetramethyl-1,4-benzenedimethanol.[1][2][3] This document consolidates key quantitative data, details established experimental protocols for property determination, and presents visual workflows to aid in the understanding of these methodologies.

## Core Physical and Thermal Properties

**1,4-Bis(2-hydroxy-2-propyl)benzene** is a crystalline solid at room temperature.[4] Its thermal characteristics are well-documented, providing critical data for applications in material science and polymer chemistry.[4] The compound's molecular structure, featuring a rigid benzene ring and two hydroxyl-bearing isopropyl groups, dictates its physical and thermal behavior.[4]

The quantitative physical and thermal properties are summarized in the table below for ease of reference.

Property	Value	Conditions
Molecular Formula	C <sub>12</sub> H <sub>18</sub> O <sub>2</sub>	
Molecular Weight	194.27 g/mol	
Melting Point	142-146 °C	Atmospheric Pressure[4]
144-146 °C	(lit.)[1][5]	
137.0-146.0 °C	(clear melt)[6][7]	
Boiling Point	167-168 °C	12 mmHg (reduced pressure) [1][4][5]
Density	~1.0010 g/cm <sup>3</sup>	Estimated[4]
Refractive Index	~1.5050	Estimated[4]
Appearance	White to pale cream powder	[5][6]

## Solubility Profile

The solubility of **1,4-Bis(2-hydroxy-2-propyl)benzene** is characterized by its amphiphilic nature, stemming from a hydrophobic aromatic core and two hydrophilic hydroxyl groups.[4] This structure results in limited solubility in aqueous solutions while favoring organic solvents. The presence of hydroxyl groups enables the formation of hydrogen bonds, which influences its interaction with various solvents.[4]

Solvent	Solubility	Temperature
Water	2.1 g/L	25 °C[4][8]

## Experimental Protocols

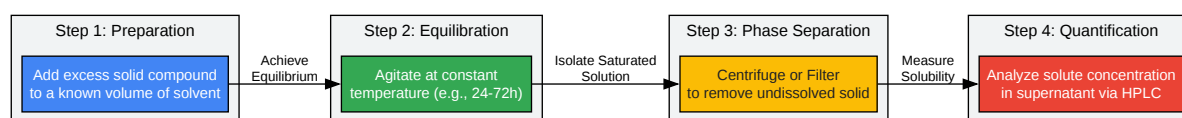
Detailed and standardized methodologies are crucial for obtaining reproducible data. The following sections describe the protocols for determining the key properties of **1,4-Bis(2-hydroxy-2-propyl)benzene**.

## Thermodynamic Solubility Determination (Shake-Flask Method)

The shake-flask method is the gold standard for determining the equilibrium solubility of a compound, providing a measure of its true thermodynamic solubility.[9][10]

Protocol:

- Preparation: An excess amount of solid **1,4-Bis(2-hydroxy-2-propyl)benzene** is added to a vial containing a known volume of the solvent of interest (e.g., water, ethanol, DMSO).[9]
- Equilibration: The resulting suspension is agitated in a temperature-controlled environment (e.g., a shaker bath set to 25 °C) for a sufficient period (typically 24-72 hours) to ensure equilibrium is reached.[10][11] The presence of undissolved solid should be confirmed visually at the end of this period.[11]
- Phase Separation: The undissolved solid is separated from the saturated solution. This is a critical step and can be achieved via centrifugation, followed by careful collection of the supernatant, or by filtration using a suitable membrane filter that does not adsorb the solute. [10]
- Quantification: The concentration of the solute in the clear, saturated solution is determined using a validated analytical technique. High-Performance Liquid Chromatography (HPLC) is a common and reliable method for this purpose.[12]
- Calibration: A calibration curve is constructed using standard solutions of known concentrations to ensure accurate quantification of the analyte in the sample.



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*Experimental workflow for the Shake-Flask solubility method.*

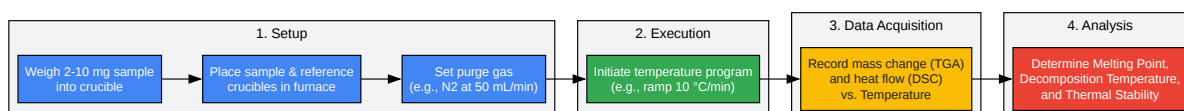
## Thermal Properties Analysis (TGA/DSC)

Thermogravimetric Analysis (TGA) and Differential Scanning Calorimetry (DSC) are fundamental techniques used to characterize the thermal properties of materials.<sup>[13][14]</sup> TGA measures changes in mass as a function of temperature, indicating thermal stability and decomposition, while DSC measures the heat flow into or out of a sample as it is heated, cooled, or held isothermally, identifying melting points, glass transitions, and other phase changes.<sup>[14]</sup>

Protocol:

- **Sample Preparation:** A small, representative sample of the compound (typically 2-10 mg for organic materials) is accurately weighed and placed into an appropriate crucible (e.g., aluminum or alumina).<sup>[15]</sup>
- **Instrument Setup:**
  - The crucible is placed in the instrument's furnace. An empty, identical crucible is used as a reference.<sup>[15]</sup>
  - A purge gas (e.g., inert nitrogen or reactive air) is selected and set to a constant flow rate (e.g., 20-50 mL/min).<sup>[13][15]</sup>
- **Thermal Program:** A temperature program is initiated. A typical program involves:
  - An initial isothermal hold to stabilize the system.
  - A linear temperature ramp at a defined rate (e.g., 5-20 °C/min) to the desired final temperature.<sup>[13]</sup>
  - A final isothermal hold or a controlled cooling segment.
- **Data Acquisition:** The instrument records the sample's weight change (TGA) or the differential heat flow between the sample and reference (DSC) as a function of temperature and time.
- **Data Analysis:**

- TGA Thermogram: The resulting curve is analyzed to determine the onset temperature of decomposition, temperatures of maximum weight loss, and residual mass.
- DSC Thermogram: The curve is analyzed to identify endothermic events like melting (observed as a peak) or exothermic events like crystallization or decomposition.<sup>[13]</sup> The melting point is typically determined from the onset or peak of the melting endotherm.

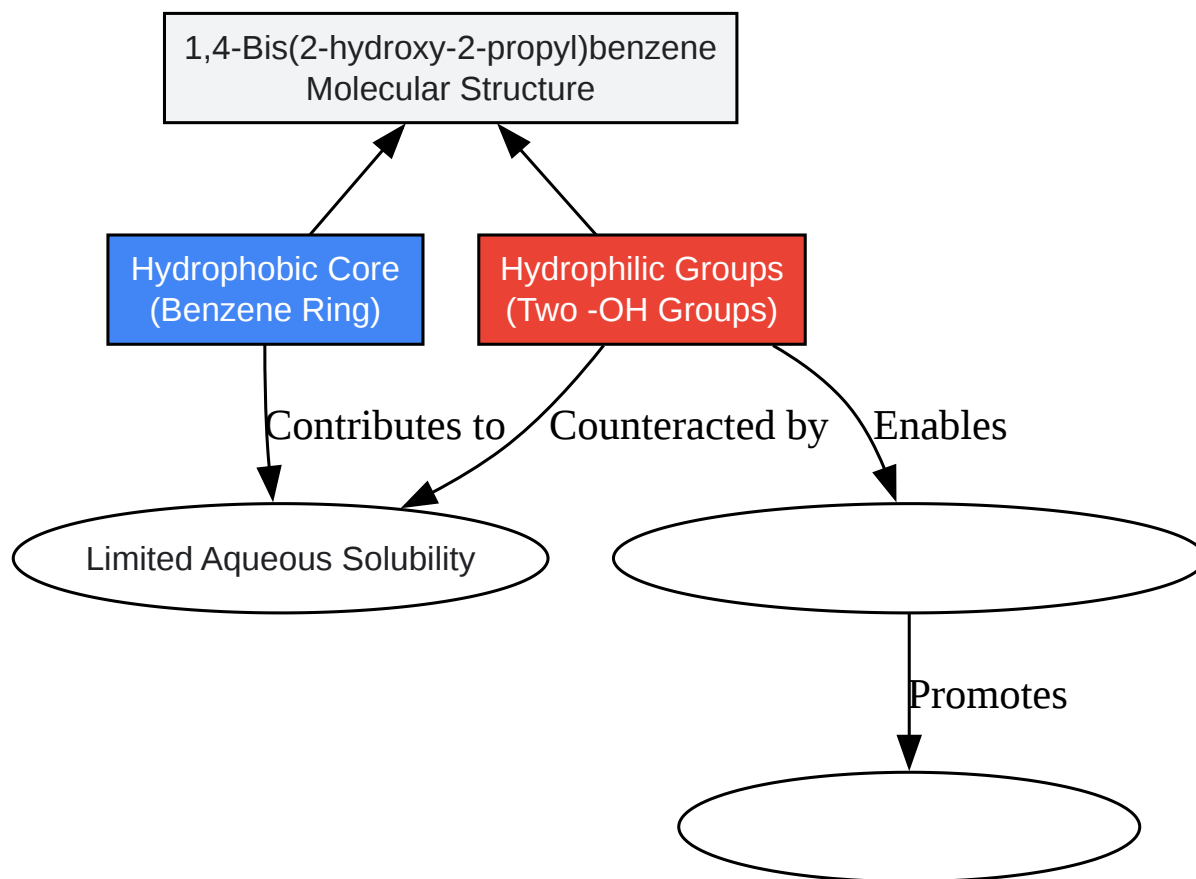


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*General experimental workflow for Thermal Analysis (TGA/DSC).*

## Structure-Property Relationships

The physicochemical properties of **1,4-Bis(2-hydroxy-2-propyl)benzene** are a direct consequence of its molecular architecture. Understanding these relationships is key to predicting its behavior and utility.



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*Relationship between molecular structure and key properties.*

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